

An In-depth Technical Guide to N-(5-amino-2-methylphenyl)propanamide

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Compound of Interest

Compound Name: *N*-(5-amino-2-methoxyphenyl)propanamide

CAS No.: 169321-23-7

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Prepared by a Senior Application Scientist

Introduction: Navigating the Landscape of Phenylamide Intermediates

In the intricate world of drug discovery and fine chemical synthesis, the utility of a molecule is often defined by its potential as a scaffold for more complex structures. Phenylamides, a class of compounds characterized by an amide group attached to a phenyl ring, are exemplary in this regard, serving as crucial building blocks for a diverse array of biologically active molecules. This guide focuses on a specific, yet highly valuable, member of this family: N-(5-amino-2-methylphenyl)propanamide.

It is important to note that the initially requested compound, "**N-(5-amino-2-methoxyphenyl)propanamide**," is not readily indexed with a specific CAS number in major chemical databases. Therefore, this guide will focus on its close structural analog, N-(5-amino-2-methylphenyl)propanamide, which possesses the CAS Number 436089-02-0^[1]. The substitution of a methoxy group with a methyl group represents a minor structural change, and

the synthetic strategies, chemical properties, and potential applications discussed herein are largely translatable to the methoxy analog. This compound is a bifunctional molecule, featuring a reactive primary amine and a secondary amide, making it a versatile intermediate in organic synthesis.

This technical guide aims to provide researchers, scientists, and drug development professionals with a comprehensive overview of N-(5-amino-2-methylphenyl)propanamide, from its fundamental properties to its synthesis and applications, grounded in established scientific principles and methodologies.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in research and development. The table below summarizes the key computed properties of N-(5-amino-2-methylphenyl)propanamide.

Property	Value	Source
CAS Number	436089-02-0	PubChem[1]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	PubChem[1]
Molecular Weight	178.23 g/mol	PubChem[1]
IUPAC Name	N-(5-amino-2-methylphenyl)propanamide	PubChem[1]
SMILES	<chem>CCC(=O)NC1=C(C=CC(=C1)N)C</chem>	PubChem[1]
Hydrogen Bond Donors	2	PubChem[1]
Hydrogen Bond Acceptors	2	PubChem[1]
Rotatable Bonds	2	PubChem[1]
Topological Polar Surface Area	55.1 Å ²	PubChem[1]

These properties suggest a molecule with moderate polarity, capable of participating in hydrogen bonding, which influences its solubility and interactions with biological targets.

Synthesis of N-(5-amino-2-methylphenyl)propanamide: A Two-Step Approach

The synthesis of N-(5-amino-2-methylphenyl)propanamide is typically achieved through a two-step process: the acylation of a nitroaniline precursor, followed by the reduction of the nitro group to a primary amine. This approach is favored due to the ready availability of the starting materials and the high efficiency of the reactions.

Step 1: Acylation of 4-methyl-3-nitroaniline

The first step involves the acylation of 4-methyl-3-nitroaniline with propanoyl chloride or propanoic anhydride. The use of an acyl chloride is often preferred in a laboratory setting as it is more reactive and the reaction tends to go to completion.

- **Causality behind Experimental Choices:** The reaction is typically carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the hydrochloric acid byproduct, which would otherwise protonate the starting aniline and inhibit the reaction. An aprotic solvent like dichloromethane or tetrahydrofuran is used to dissolve the reactants and facilitate the reaction.

Step 2: Reduction of N-(2-methyl-5-nitrophenyl)propanamide

The second and final step is the reduction of the nitro group of the intermediate, N-(2-methyl-5-nitrophenyl)propanamide, to the desired primary amine. Several methods are available for this transformation, with catalytic hydrogenation and metal-acid reductions being the most common.

- **Expertise & Experience:** Catalytic hydrogenation using palladium on carbon (Pd/C) with a hydrogen source like hydrogen gas or ammonium formate is a clean and efficient method. Alternatively, reduction with metals such as tin, iron, or zinc in the presence of an acid (e.g., hydrochloric acid) is a classic and cost-effective approach. The choice of reducing agent can be influenced by the presence of other functional groups in the molecule that might be sensitive to certain reduction conditions.

Below is a detailed, self-validating protocol for the synthesis of N-(5-amino-2-methylphenyl)propanamide.

Experimental Protocol

Step 1: Synthesis of N-(2-methyl-5-nitrophenyl)propanamide

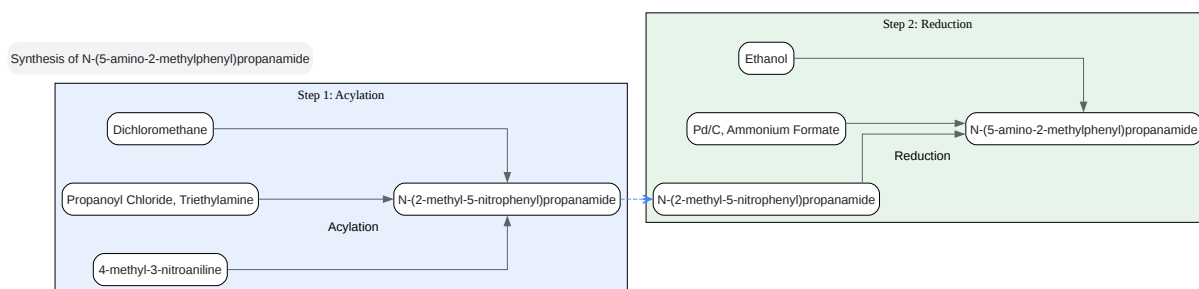
- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4-methyl-3-nitroaniline (1 equivalent) in anhydrous dichloromethane.
- Add triethylamine (1.1 equivalents) to the solution and cool the mixture to 0 °C in an ice bath.
- Slowly add propanoyl chloride (1.05 equivalents) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer, wash it with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure to obtain the crude N-(2-methyl-5-nitrophenyl)propanamide.
- Purify the crude product by recrystallization or column chromatography.

Step 2: Synthesis of N-(5-amino-2-methylphenyl)propanamide

- In a round-bottom flask, dissolve the N-(2-methyl-5-nitrophenyl)propanamide from Step 1 (1 equivalent) in ethanol.
- Carefully add 10% palladium on carbon (5-10 mol%).
- To the suspension, add ammonium formate (3-4 equivalents).
- Heat the reaction mixture to reflux and monitor the progress by TLC.
- Upon completion, cool the reaction mixture to room temperature and filter it through a pad of Celite® to remove the catalyst.
- Wash the Celite® pad with ethanol.

- Concentrate the filtrate under reduced pressure to obtain the crude N-(5-amino-2-methylphenyl)propanamide.
- Purify the product by recrystallization or column chromatography.

Synthesis Workflow Diagram



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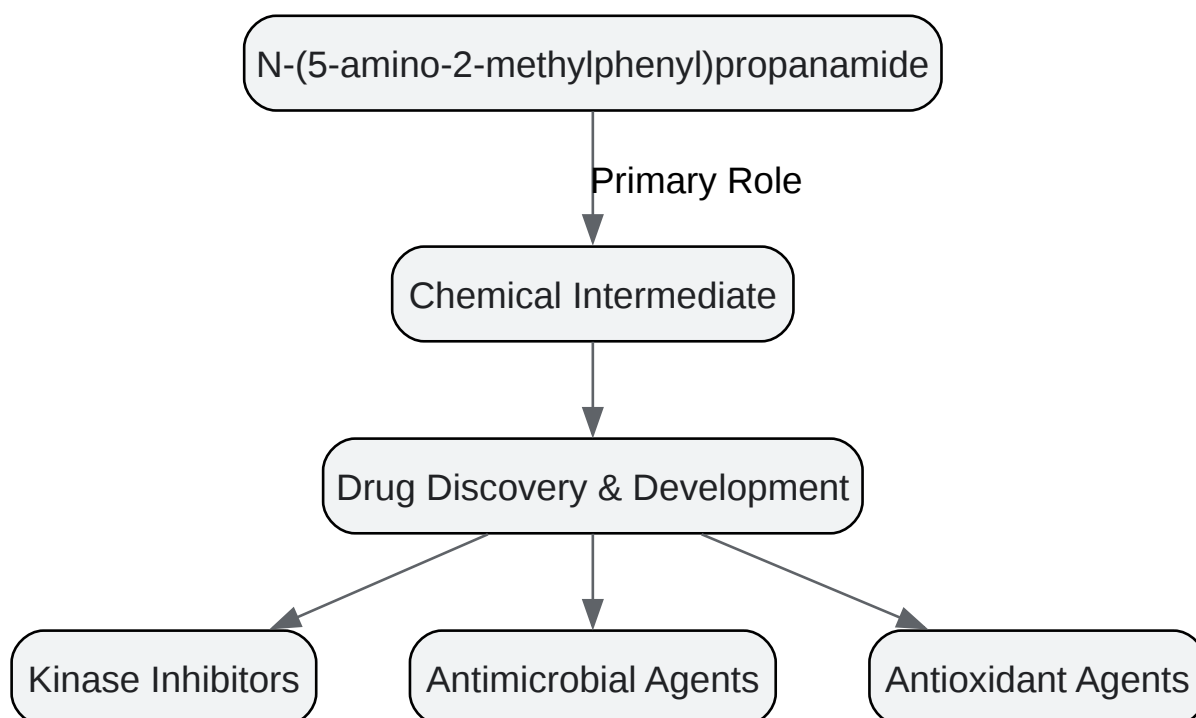
Caption: A two-step synthesis of N-(5-amino-2-methylphenyl)propanamide.

Applications in Drug Discovery and Development

The primary value of N-(5-amino-2-methylphenyl)propanamide lies in its role as a versatile chemical intermediate. Its bifunctional nature allows for sequential or orthogonal modifications, making it an attractive starting point for the synthesis of compound libraries for high-throughput screening.

- **Scaffold for Bioactive Molecules:** The amino group can be readily derivatized to introduce a wide range of substituents, while the amide functionality can be modified or maintained as a key structural element. This flexibility is crucial in the iterative process of lead optimization in drug discovery.
- **Synthesis of Kinase Inhibitors:** Phenylaminopyrimidine derivatives have shown significant potential as kinase inhibitors. N-(5-amino-2-methylphenyl)propanamide can serve as a key building block for the synthesis of such compounds. For instance, derivatives of N-(5-amino-2-methylphenyl)-4-(3-pyridyl)-2-pyrimidinamine have been synthesized and investigated for their biological activities[2].
- **Antimicrobial and Antioxidant Agents:** Research has shown that derivatives synthesized from N-(5-amino-2-methylphenyl)-4-(3-pyridyl)-2-pyrimidinamine exhibit moderate antimicrobial and good antioxidant activities[2]. This suggests that the N-(5-amino-2-methylphenyl)propanamide scaffold can be incorporated into molecules with potential therapeutic applications in infectious diseases and conditions associated with oxidative stress.

Logical Relationship Diagram



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Caption: Applications of N-(5-amino-2-methylphenyl)propanamide.

Spectroscopic Data

Characterization of N-(5-amino-2-methylphenyl)propanamide is typically performed using standard spectroscopic techniques.

- **Mass Spectrometry (GC-MS):** The mass spectrum of this compound shows characteristic fragmentation patterns that can be used for its identification. The NIST Mass Spectrometry Data Center provides reference data for this compound[1].

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling N-(5-amino-2-methylphenyl)propanamide. While a specific safety data sheet (SDS) for this compound is not readily available, general guidelines for handling aromatic amines should be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.
- **Toxicity:** Aromatic amines can be toxic if ingested, inhaled, or absorbed through the skin. They may cause irritation to the skin, eyes, and respiratory tract. Some aromatic amines are suspected carcinogens. Therefore, it is crucial to minimize exposure.

Conclusion

N-(5-amino-2-methylphenyl)propanamide, with its CAS number 436089-02-0, stands as a valuable and versatile intermediate in the field of organic synthesis and medicinal chemistry. While it may not be an end-product itself, its strategic importance as a building block for

potentially life-saving therapeutics cannot be overstated. This guide has provided a comprehensive overview of its properties, a detailed and logical synthesis protocol, and an insight into its applications. As research in drug discovery continues to evolve, the demand for such well-characterized and accessible chemical intermediates will undoubtedly grow, further cementing the role of compounds like N-(5-amino-2-methylphenyl)propanamide in the advancement of science.

References

- PubChem. (n.d.). N-(5-amino-2-methylphenyl)propanamide. National Center for Biotechnology Information. Retrieved February 2, 2026, from [[Link](#)]
- Kalesh, K. A., et al. (2011). Synthesis and in vitro biological activity of N-(5-amino-2-methylphenyl)-4-(3-pyridyl)-2-pyrimidinamine derivatives.

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
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